

# Dihydroajaconine: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Dihydroajaconine

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## Introduction

**Dihydroajaconine** is an atisine-type diterpenoid alkaloid, a class of natural products known for their complex chemical structures and diverse biological activities.[1][2] This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and synthesis of **Dihydroajaconine**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development. **Dihydroajaconine** has been isolated from several plant species, including those from the genera Aconitum, Consolida, Delphinium, and Spiraea.[3] Its total synthesis has also been successfully accomplished, opening avenues for further investigation and analog development.[4][5]

## Chemical Structure and Properties

**Dihydroajaconine** is structurally derived from the related diterpenoid alkaloid, Ajaconine. The "dihydro" prefix indicates the saturation of a double bond present in the parent compound, Ajaconine. This structural modification results in a molecular formula of  $C_{22}H_{35}NO_3$  and a molecular weight of 361.52 g/mol .

Chemical Structure of **Dihydroajaconine**:

While a definitive 2D structure image is not readily available in public chemical databases, its structure can be inferred from the total synthesis literature. It is the C16-C17 saturated analog

of Ajaconine. The core structure is a complex polycyclic system characteristic of atisine-type alkaloids.

#### Physicochemical and Spectral Data:

At present, detailed, publicly available quantitative data for **Dihydroajaconine**, such as melting point, boiling point, and comprehensive spectral data (<sup>1</sup>H-NMR, <sup>13</sup>C-NMR, MS, IR), remains limited. The primary sources for such data would be the full research articles describing its isolation and total synthesis.

Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>35</sub> NO <sub>3</sub>	N/A
Molecular Weight	361.52 g/mol	N/A
CAS Number	1466-07-5	N/A

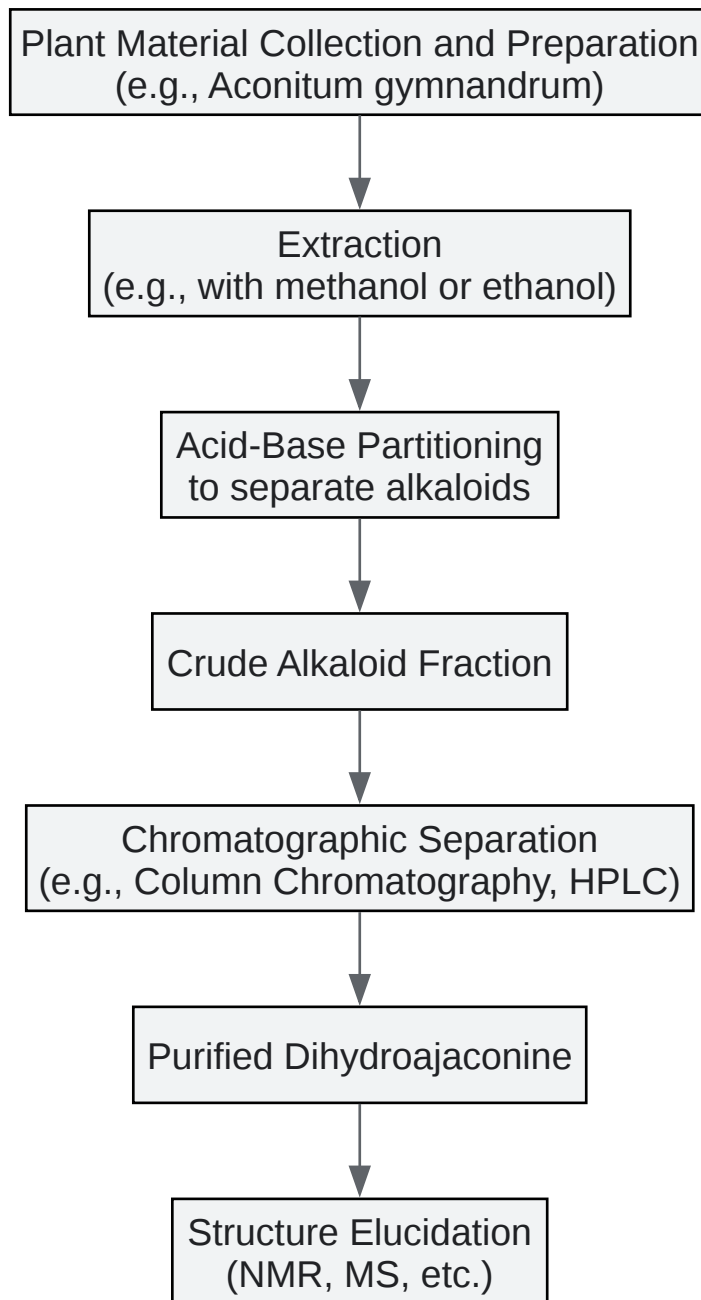
## Experimental Protocols

Detailed experimental protocols for the isolation and total synthesis of **Dihydroajaconine** are described in specialized scientific literature. Below is a generalized workflow based on common practices for natural product chemistry and the specific literature that mentions its synthesis.

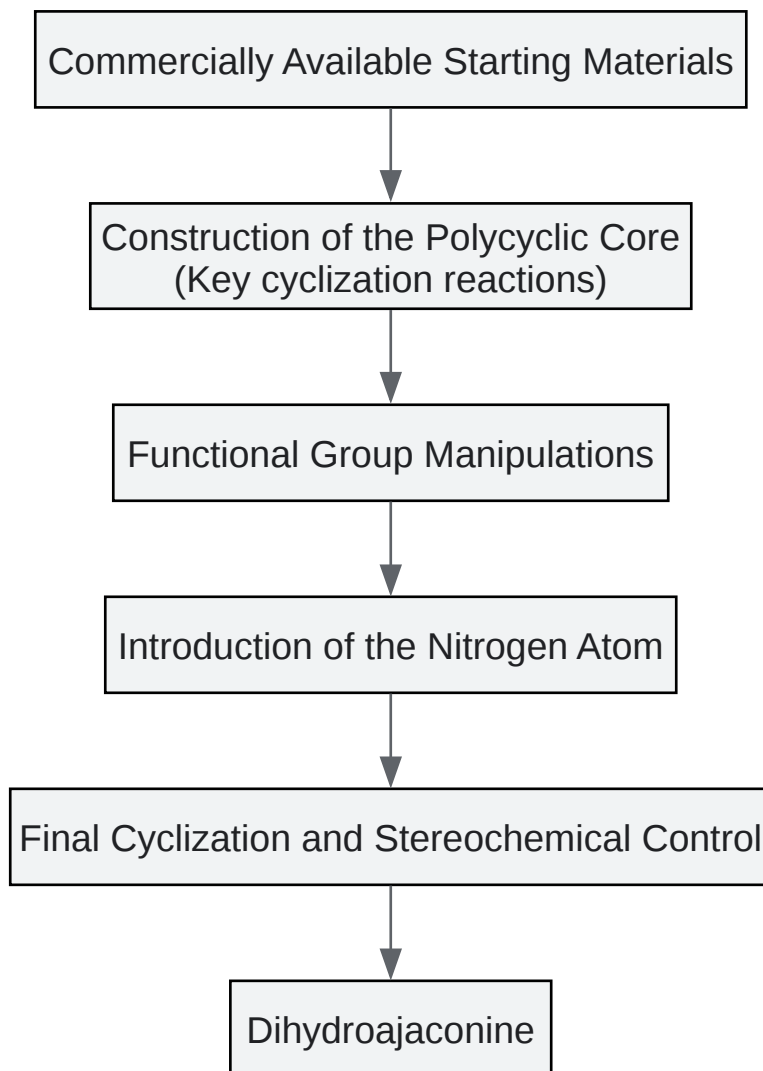
## Isolation from Natural Sources

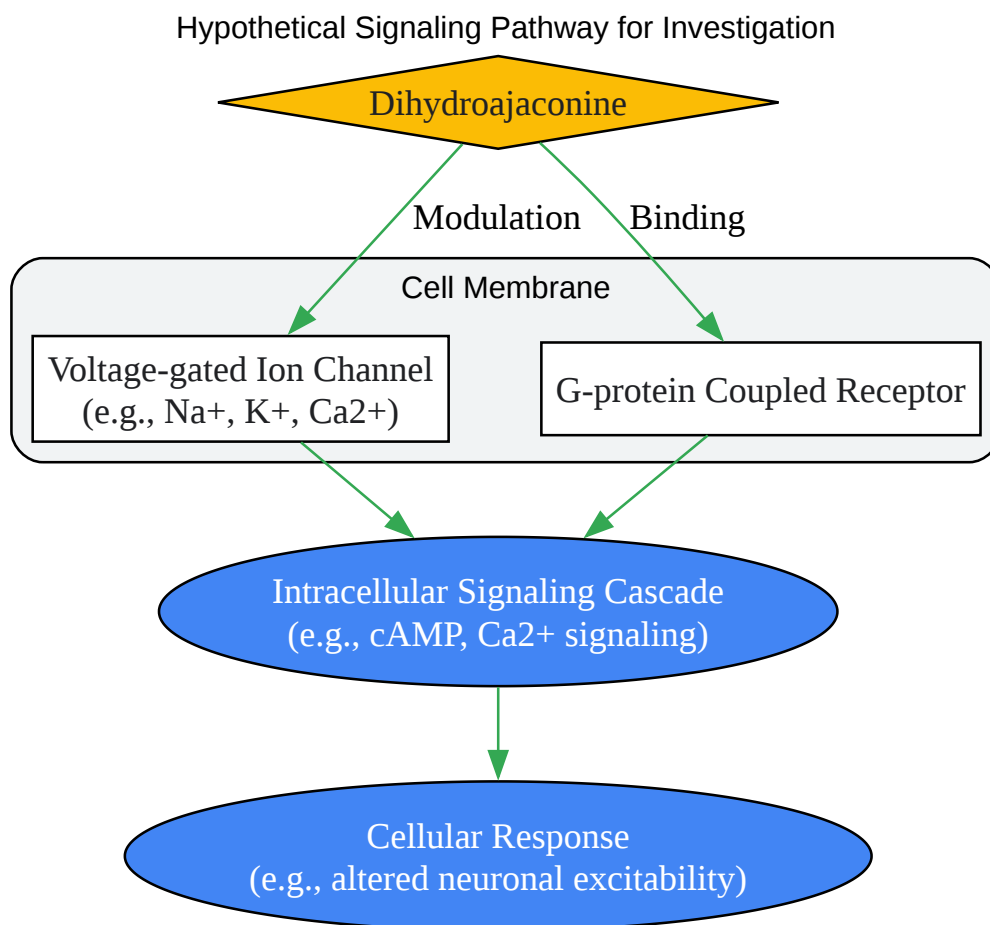
The isolation of **Dihydroajaconine** from plant material typically involves the following steps:

## General Workflow for Isolation of Dihydroajaconine



## Logical Flow of Dihydroajaconine Total Synthesis





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## References

- 1. Overview of the chemistry and biological activities of natural atisine-type diterpenoid alkaloids - PMC [pmc.ncbi.nlm.nih.gov]

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